2,2-Dichlorobutyrophenone molecular structure

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Compound of Interest	
Compound Name:	*2,2-Dichlorobutyrophenone*
CAS No.:	*66255-85-4*
Cat. No.:	*B1610055*

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An In-Depth Technical Guide to the Molecular Structure and Properties of **2,2-Dichlorobutyrophenone**

Executive Summary

2,2-Dichlorobutyrophenone is an alpha-dihalogenated ketone with significant potential as a versatile intermediate in synthetic organic chemistry. Its unique structural arrangement, featuring a dichlorinated carbon atom directly adjacent to a carbonyl group, imparts distinct reactivity that is valuable for the construction of more complex molecular architectures. This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals, offering an in-depth analysis of its molecular structure, a validated synthetic pathway, its characteristic spectroscopic signature, and essential safety protocols. The insights provided herein are grounded in established chemical principles to empower scientists in leveraging this compound for advanced research and development applications.

Chemical Identity and Physical Properties

The fundamental identity and physical characteristics of **2,2-Dichlorobutyrophenone** are crucial for its proper handling, application, and documentation in a research setting. These properties are summarized below.

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Identifier	Value	Source(s)
IUPAC Name	2,2-dichloro-1-phenylbutan-1-one	[1]
Synonym	2,2-Dichloropropyl phenyl ketone	[2]
CAS Number	66255-85-4	[2][3][4]
Molecular Formula	$C_{10}H_{10}Cl_2O$	[1][3]
Molecular Weight	217.09 g/mol	[2][4][5]
Physical Form	Liquid	[2]
Boiling Point	132-136 °C	[2][4]
Density	1.23 g/cm³ (at 20 °C)	[2][4]
SMILES	ClC(Cl)(CC)C(=O)c1ccccc1	[2]
InChI	1S/C10H10Cl2O/c1-2-10(11,12)9(13)8-6-4-3-5-7-8/h3-7H,2H2,1H3	[2]

Molecular Structure and Conformation

The reactivity and utility of **2,2-Dichlorobutyrophenone** are direct consequences of its molecular architecture.

Connectivity and Key Features

The structure is comprised of a butyrophenone core, which consists of a phenyl group bonded to the carbonyl carbon of a butanone chain. The defining feature is the geminal dichloro substitution at the alpha-carbon (C2), the position immediately adjacent to the carbonyl group. This arrangement makes the carbonyl carbon highly electrophilic and influences the acidity of protons on the beta-carbon (C3). The alpha-carbon is a quaternary, sp^3-hybridized center, while the carbonyl carbon is sp^2-hybridized and planar.

Caption: 2D molecular structure of **2,2-Dichlorobutyrophenone**.

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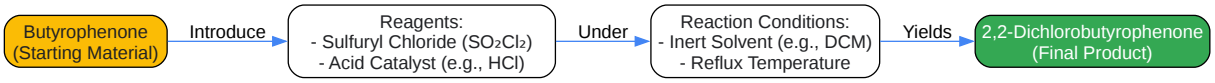
Synthesis Pathway

The most direct and industrially scalable approach to **2,2-Dichlorobutyrophenone** is through the exhaustive alpha-chlorination of a readily available precursor, butyrophenone.

Retrosynthetic Analysis & Strategy

From a retrosynthetic perspective, the target molecule can be disconnected at the C-Cl bonds, pointing to butyrophenone as the logical starting material. The synthetic challenge lies in achieving dichlorination specifically at the alpha-position without significant side reactions. The electron-withdrawing nature of the carbonyl group activates the alpha-protons, making them susceptible to substitution. The first chlorination event further increases the acidity of the remaining alpha-proton, facilitating the second chlorination at the same site. Sulfuryl chloride (SO_2Cl_2) is an excellent reagent for this transformation, often used with an acid catalyst to promote the formation of the enol intermediate, which is the reactive species.



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Caption: Synthetic workflow for **2,2-Dichlorobutyrophenone**.

Experimental Protocol: Alpha-Dichlorination of Butyrophenone

This protocol describes a representative procedure for the synthesis of **2,2-Dichlorobutyrophenone**.

Disclaimer: This protocol involves hazardous materials and should only be performed by trained chemists in a well-ventilated fume hood with appropriate personal protective equipment.

- Reactor Setup: To a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, add butyrophenone (14.8 g, 0.1 mol) and dichloromethane (DCM, 100 mL).

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- Catalyst Addition: Add a catalytic amount of concentrated hydrochloric acid (2-3 drops) to the stirred solution.

- Reagent Addition: Heat the mixture to a gentle reflux. Add sulfuryl chloride (SO_2Cl_2, 29.7 g, 0.22 mol, 2.2 equivalents) dropwise from the dropping funnel over a period of 1 hour. The addition rate should be controlled to maintain a steady evolution of HCl and SO_2 gases, which should be vented through a scrubber system (e.g., a sodium hydroxide solution).

    - Causality Insight: Using a slight excess of SO_2Cl_2 ensures the complete conversion of the monochlorinated intermediate to the desired dichlorinated product. Refluxing provides the necessary activation energy for the reaction.

- Reaction Monitoring: After the addition is complete, continue to reflux the mixture for an additional 2-4 hours. Monitor the reaction progress by taking small aliquots and analyzing them by Gas Chromatography (GC) or Thin Layer Chromatography (TLC) until the starting material is consumed.

- Workup: Cool the reaction mixture to room temperature. Slowly and carefully pour the mixture into 100 mL of cold water to quench any unreacted SO_2Cl_2. Separate the organic layer.

- Purification: Wash the organic layer sequentially with 50 mL of saturated sodium bicarbonate solution (to neutralize HCl), 50 mL of water, and finally 50 mL of brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Final Product Isolation: The resulting crude oil is purified by vacuum distillation to yield **2,2-Dichlorobutyrophenone** as a clear liquid.

Spectroscopic Profile for Structural Elucidation

Spectroscopic analysis is essential for unequivocally verifying the structure of the synthesized product. The following data are predicted based on the known structure and standard spectroscopic principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy provides a detailed map of the carbon-hydrogen framework.

^{1}H NMR (Predicted)	^{13}C NMR (Predicted)
Chemical Shift (ppm): ~7.9-8.0 (m, 2H, Ar-H ortho)Chemical Shift (ppm): ~7.4-7.6 (m, 3H, Ar-H meta, para)Chemical Shift (ppm): 2.35 (q, 2H, -CH_2-)Chemical Shift (ppm): 1.10 (t, 3H, -CH_3)	Chemical Shift (ppm): ~190 (C=O)Chemical Shift (ppm): ~135-128 (Aromatic C)Chemical Shift (ppm): ~90 (-CCl_2-)Chemical Shift (ppm): ~35 (-CH_2-)Chemical Shift (ppm): ~10 (-CH_3)
Diagnostic Insight: The complete absence of a signal in the 3-5 ppm range confirms the lack of any protons on the alpha-carbon. The quartet and triplet for the ethyl group are key identifiers.	Diagnostic Insight: The signal around 90 ppm is highly characteristic of a dichlorinated quaternary carbon. This, combined with the downfield carbonyl signal, is strong evidence for the target structure.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the key functional groups present in the molecule.

Wavenumber (cm^{-1})	**Assignment**
~3100-3000	C-H (Aromatic) stretch
~2980-2850	C-H (Aliphatic) stretch
~1695	C=O (Ketone) stretch (Strong, Sharp)
~1600, ~1450	C=C (Aromatic) ring stretch
~800-700	C-Cl stretch

Diagnostic Insight: The most prominent feature is the strong carbonyl absorption around 1695 cm^{-1}. The presence of chlorine atoms on the alpha-carbon slightly increases the frequency compared to an unsubstituted ketone.

Mass Spectrometry (MS)

Mass spectrometry provides information on the molecular weight and fragmentation pattern.

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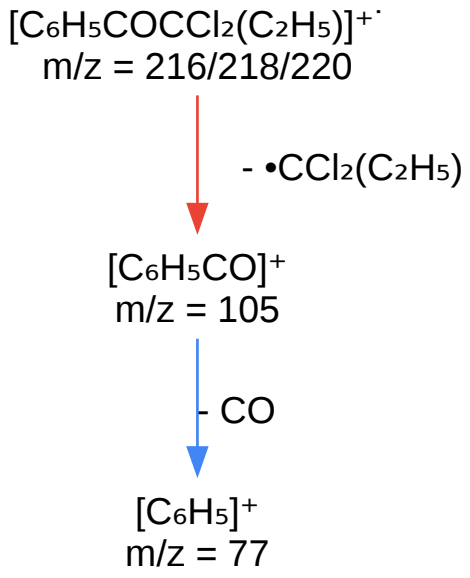
- Molecular Ion (M^+): A cluster of peaks will be observed due to the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl). The expected peaks will be at m/z 216 (for $C_{10}H_{10}{}^{35}Cl_2O$), 218 (for $C_{10}H_{10}{}^{35}Cl^{37}ClO$), and 220 (for $C_{10}H_{10}{}^{37}Cl_2O$) in an approximate ratio of 9:6:1.
- Key Fragmentation: The primary fragmentation pathway is alpha-cleavage.



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Caption: Major fragmentation pathway for **2,2-Dichlorobutyrophenone**.

Diagnostic Insight: The observation of the benzoyl cation at m/z 105 is a classic fragmentation pattern for phenones and provides strong evidence for that part of the structure. The characteristic isotopic pattern of the molecular ion peak confirms the presence of two chlorine atoms.

Safety, Handling, and Storage

Working with halogenated organic compounds requires strict adherence to safety protocols. While a specific safety data sheet for **2,2-Dichlorobutyrophenone** is not widely available, data from analogous compounds like 2,2-dichloroacetophenone and other dichlorobutyrophenone isomers suggest the following precautions.[5][6][7]

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Hazard Category	Description
Acute Toxicity	Likely harmful if swallowed, inhaled, or in contact with skin.
Irritation	Expected to cause skin and serious eye irritation. May cause respiratory irritation.[5][8]
Handling	Use only in a well-ventilated chemical fume hood.[7] Avoid breathing vapors or mist. Avoid contact with skin, eyes, and clothing.[7]
PPE	Wear appropriate protective clothing, chemical-resistant gloves (e.g., nitrile), and chemical safety goggles or a face shield.[7][8][9]
Storage	Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[7] Keep container tightly closed.[7][10] It is classified as a combustible liquid.[2]

In case of exposure, immediately flush skin or eyes with copious amounts of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air.[7]

Conclusion

2,2-Dichlorobutyrophenone is a valuable chemical intermediate defined by its unique gem-dichloro alpha-carbon structure. This guide has detailed its fundamental properties, a reliable synthetic route via the chlorination of butyrophenone, and the key spectroscopic features that confirm its identity. The provided protocols and data are intended to equip researchers with the necessary technical knowledge to safely handle, synthesize, and characterize this compound, thereby facilitating its application in the development of novel chemical entities.

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